

# Safety data sheet for Isooctyl 3-mercaptopropionate

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## Compound of Interest

Compound Name: *Isooctyl 3-mercaptopropionate*

Cat. No.: B7802764

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## An In-depth Technical Guide to the Safety Data Sheet for **Isooctyl 3-mercaptopropionate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the safety profile of chemical reagents is paramount. This technical guide provides a detailed overview of the safety data for **Isooctyl 3-mercaptopropionate** (CAS No: 30374-01-7), a compound utilized in various chemical syntheses.<sup>[1][2]</sup> The information is compiled from multiple safety data sheets and chemical databases to ensure a comprehensive resource for safe handling and use in a laboratory setting.

## Chemical and Physical Properties

**Isooctyl 3-mercaptopropionate** is a clear, colorless liquid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below, providing essential data for experimental design and safety considerations.

Property	Value
Molecular Formula	C11H22O2S <sup>[1][3]</sup>
Molecular Weight	218.36 g/mol <sup>[1][2][3]</sup>
CAS Number	30374-01-7 <sup>[1][2][3]</sup>
Appearance	Clear, colorless liquid <sup>[1]</sup>
Density	0.950 g/mL at 25 °C <sup>[1][3][4]</sup>
Boiling Point	109-112 °C at 2 mmHg <sup>[1][3][4]</sup>
Flash Point	-10 °C (14 °F) - closed cup <sup>[5][6]</sup>
Refractive Index	n <sub>20/D</sub> 1.458 <sup>[1][3]</sup>
Vapor Pressure	0.28-0.45 Pa at 20-25 °C <sup>[4]</sup>
LogP	4.62-5.33 at 30 °C and pH 6.3 <sup>[4]</sup>

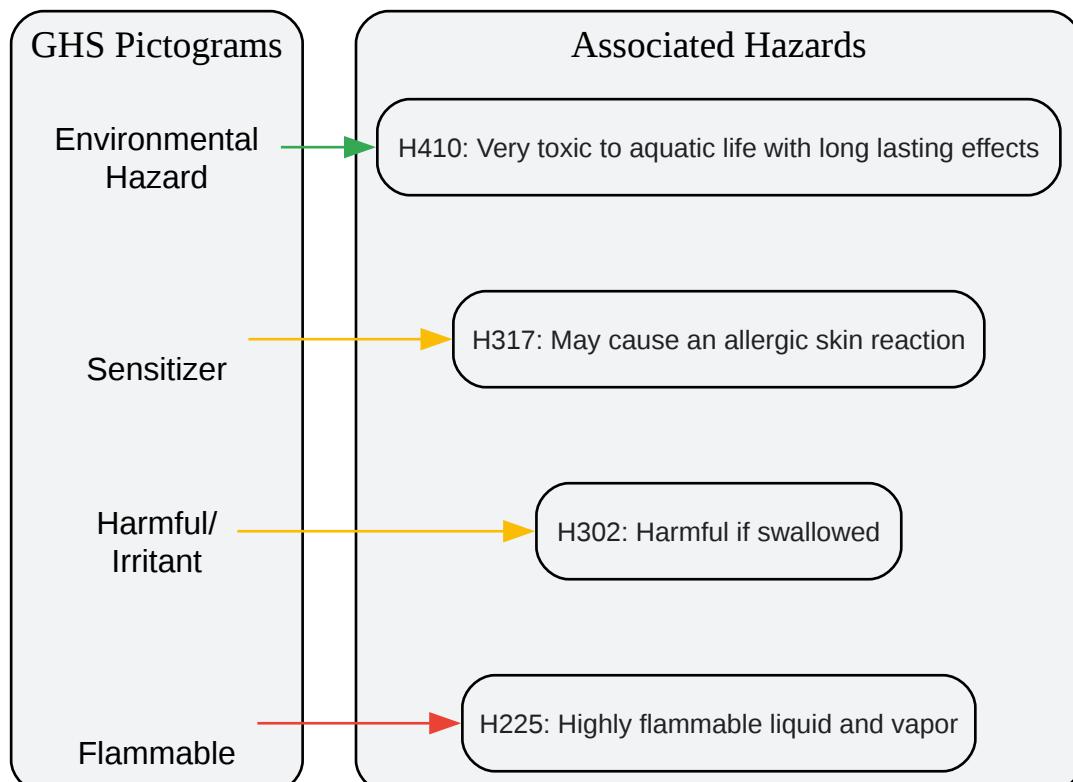
## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Isooctyl 3-mercaptopropionate** is classified with several hazards.<sup>[2]</sup> This information is critical for risk assessment and the implementation of appropriate safety measures in the laboratory.

## GHS Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[2][7]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][8]
Skin Sensitization	1	H317: May cause an allergic skin reaction[2][8]
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life[2][8]
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects[2][8]

The GHS label elements include a "Danger" signal word and pictograms representing the identified hazards.[2][5]



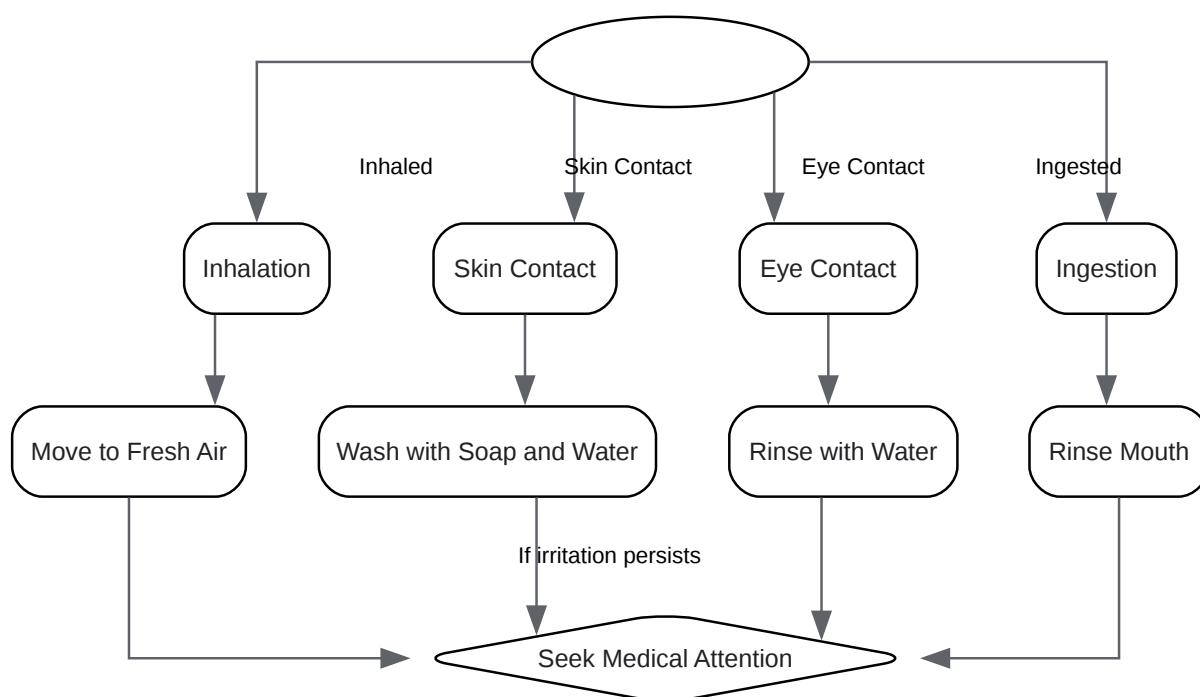
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Caption: GHS Hazard Identification for **Isooctyl 3-mercaptopropionate**.

## First-Aid Measures

In the event of exposure, prompt and appropriate first-aid measures are essential. The following protocols are recommended:

- General Advice: In all cases of exposure, consult a physician and show them the safety data sheet.[7][9]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[7] If skin irritation or a rash occurs, get medical advice.[8][9] Contaminated clothing should be removed and washed before reuse.[8][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[10] Remove contact lenses, if present and easy to do. Continue rinsing.[10]
- If Swallowed: Rinse mouth with water.[8][9] Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[9]



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Caption: First-Aid Response Workflow for Exposure.

## Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to minimize the risk of exposure and accidents.

### Safe Handling and Storage

Aspect	Recommendation
Handling	Handle in a well-ventilated place. <a href="#">[8]</a> Wear suitable protective clothing, gloves, and eye/face protection. <a href="#">[8]</a> Avoid contact with skin and eyes. <a href="#">[8]</a> Avoid breathing dust, fume, gas, mist, vapors, or spray. <a href="#">[8]</a> Use non-sparking tools and take measures to prevent the buildup of electrostatic charge. <a href="#">[7]</a> <a href="#">[8]</a>
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. <a href="#">[7]</a> <a href="#">[8]</a> Keep away from heat, sparks, open flames, and hot surfaces. <a href="#">[7]</a> Store apart from incompatible materials such as strong oxidizing agents and strong bases. <a href="#">[8]</a> <a href="#">[10]</a>

## Personal Protective Equipment (PPE)

Type	Specification
Eye/Face Protection	Use safety glasses with side-shields or a face shield. Equipment should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[7]</a> <a href="#">[9]</a>
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <a href="#">[9]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[10]</a>
Body Protection	Wear appropriate protective clothing to prevent skin exposure. <a href="#">[10]</a>

## Toxicological and Ecological Information

The toxicological properties of **Isooctyl 3-mercaptopropionate** have not been exhaustively investigated.<sup>[1]</sup> However, the available data indicates that it is harmful if swallowed and may cause an allergic skin reaction.<sup>[2][8]</sup>

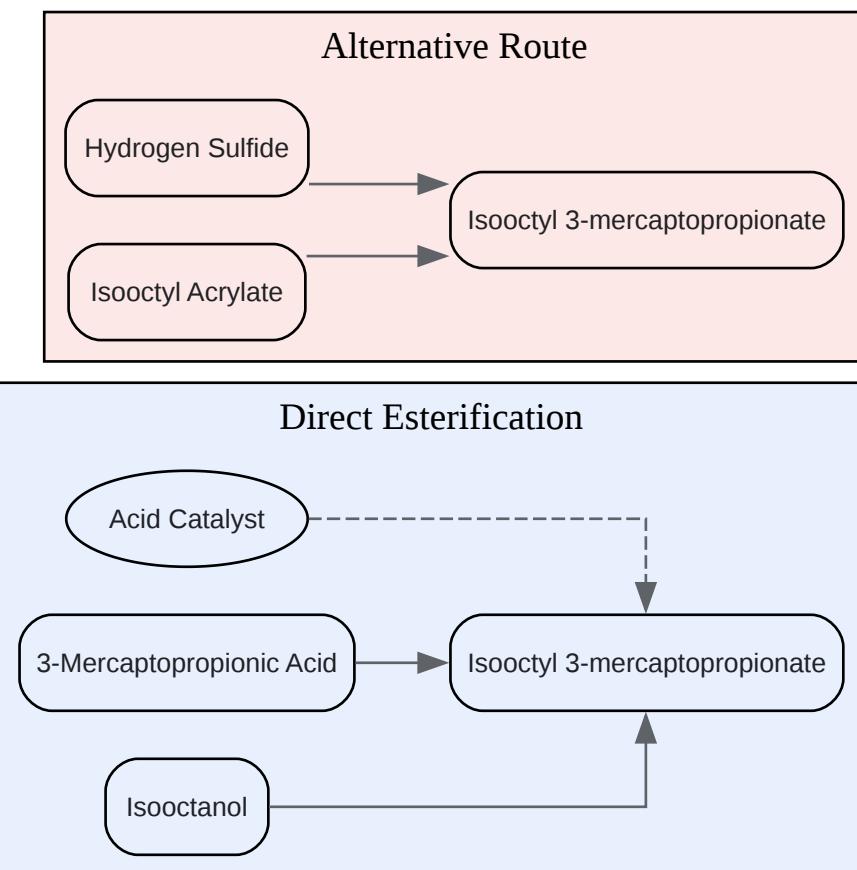
Ecologically, this chemical is classified as very toxic to aquatic life with long-lasting effects.<sup>[2][8]</sup> It is imperative to prevent its release into the environment.<sup>[8]</sup> Data on persistence, degradability, and bioaccumulative potential are not readily available.<sup>[7]</sup>

## Experimental Protocols

Detailed experimental protocols for the toxicological and ecological assessment of **Isooctyl 3-mercaptopropionate** are not available in the reviewed literature. General methodologies such as in vitro cytotoxicity assays are employed for preliminary toxicity screening of chemicals.<sup>[1]</sup> These assays typically involve exposing cultured human cell lines to a range of concentrations of the test substance and subsequently measuring cell viability or other indicators of cytotoxicity. However, specific protocols for this compound have not been published.

## Synthesis

The primary method for synthesizing **Isooctyl 3-mercaptopropionate** is through the direct esterification of isooctanol with 3-mercaptopropionic acid, often with the use of an acid catalyst.<sup>[1]</sup> An alternative synthetic route involves the reaction of an acrylic acid ester, such as isooctyl acrylate, with hydrogen sulfide.<sup>[1]</sup>



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## References

- 1. Isooctyl 3-mercaptopropionate | 30374-01-7 | Benchchem [benchchem.com]
- 2. Isooctyl 3-mercaptopropionate | C11H22O2S | CID 104386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 30374-01-7 CAS MSDS (ISOOCTYL 3-MERCAPTOPROPIONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. ISOOCTYL 3-MERCAPTOPROPIONATE CAS#: 30374-01-7 [m.chemicalbook.com]

- 5. Isooctyl 3-mercaptopropionate = 99 30374-01-7 [sigmaaldrich.com]
- 6. Isooctyl 3-mercaptopropionate = 99 30374-01-7 [sigmaaldrich.com]
- 7. canbipharm.com [canbipharm.com]
- 8. echemi.com [echemi.com]
- 9. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 10. fishersci.com [fishersci.com]
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